

Structural Elucidation and Spectroscopic Characterization of 4-(3-Methoxyphenyl)benzonitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(3-Methoxyphenyl)benzonitrile

CAS No.: 154848-39-2

Cat. No.: B169665

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Executive Summary & Compound Profile

4-(3-Methoxyphenyl)benzonitrile (CAS: 58211-19-1) is a biaryl nitrile scaffold frequently utilized in the synthesis of liquid crystals and as an intermediate in the development of p38 MAP kinase inhibitors and other pharmaceutical agents. Its structure combines an electron-withdrawing cyanophenyl group with an electron-donating methoxyphenyl group, creating a "push-pull" electronic system that is distinct in spectroscopic analysis.

This guide provides a comprehensive technical breakdown of the synthesis, purification, and spectroscopic validation (NMR, IR, MS) of this compound.

Compound Identity

Property	Detail
IUPAC Name	4-(3-Methoxyphenyl)benzonitrile
CAS Number	58211-19-1
Molecular Formula	C ₁₄ H ₁₁ NO
Molecular Weight	209.24 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in CHCl ₃ , DMSO, EtOAc; Insoluble in water

Synthesis & Sample Preparation

To ensure high-fidelity spectroscopic data, the compound is typically synthesized via Suzuki-Miyaura cross-coupling. Impurities such as unreacted aryl halides or phosphine oxides can severely interfere with the aromatic region in NMR and the fingerprint region in IR.

Confirmed Synthetic Protocol

Reaction: 4-Bromobenzonitrile + 3-Methoxyphenylboronic acid

Product

- Reagents:
 - 4-Bromobenzonitrile (1.0 eq)
 - 3-Methoxyphenylboronic acid (1.2 eq)
 - Catalyst: Pd(PPh₃)₄ (3-5 mol%)
 - Base: K₂CO₃ (2.0 eq) or Cs₂CO₃
 - Solvent: Toluene/Ethanol/Water (4:1:1) or 1,4-Dioxane/Water.
- Procedure:

- Degas solvents with Argon for 20 minutes (Critical to prevent homocoupling).
- Reflux at 90°C for 12–16 hours under inert atmosphere.
- Workup: Extract with EtOAc, wash with brine, dry over Na₂SO₄.
- Purification: Flash column chromatography (SiO₂); Eluent: Hexanes/EtOAc (9:1 to 8:2).

Synthesis Workflow Visualization



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Figure 1: Optimized Suzuki-Miyaura cross-coupling workflow for biaryl nitrile synthesis.[1][2]

Spectroscopic Analysis

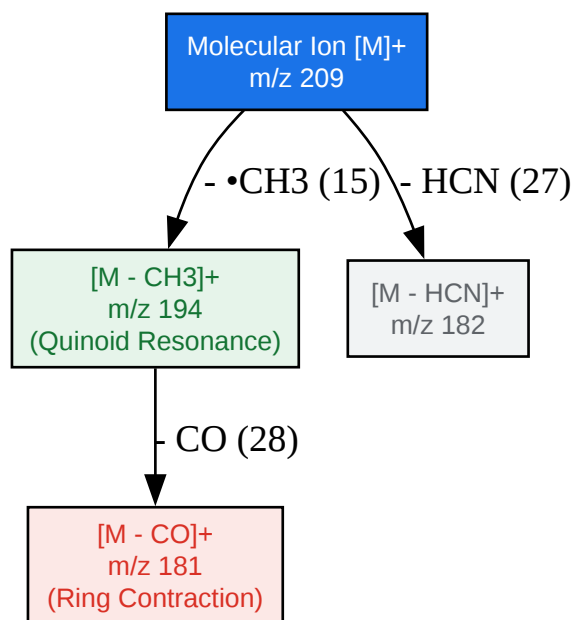
Mass Spectrometry (MS)

Technique: GC-MS (EI, 70 eV) or LC-MS (ESI+).

The mass spectrum of biaryl nitriles is characterized by a stable molecular ion due to the extensive conjugation.

Ion Type	m/z	Interpretation
$[M]^+$	209	Molecular Ion (Base Peak). High stability of the biaryl system.
$[M-CH_3]^+$	194	Loss of methyl radical from the methoxy group.
$[M-CO]^+$	181	Loss of CO (common in anisole derivatives).
$[M-HCN]^+$	182	Loss of HCN from the nitrile group.
$[C_6H_4]^+$	76	Benzyne fragment (aromatic ring degradation).

Fragmentation Logic



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Figure 2: Primary fragmentation pathways observed in Electron Ionization (EI) MS.

Infrared Spectroscopy (FT-IR)

Method: Neat (ATR) or KBr Pellet.

The IR spectrum serves as a rapid "fingerprint" confirmation of the functional group transformation (Halide → Biaryl).

- Nitrile ($\text{C}\equiv\text{N}$): The most diagnostic peak. Look for a sharp, distinct band at $2225 \pm 5 \text{ cm}^{-1}$.
 - Note: Conjugation with the aromatic ring lowers this frequency slightly compared to aliphatic nitriles (typically $\sim 2250 \text{ cm}^{-1}$).
- Ether ($\text{C}-\text{O}-\text{C}$): Strong stretching vibration at $1250\text{--}1260 \text{ cm}^{-1}$ (Asymmetric stretch of Ar-O-C).
- Aromatic ($\text{C}=\text{C}$): Multiple bands in the $1600\text{--}1450 \text{ cm}^{-1}$ region.
- Aromatic ($\text{C}-\text{H}$): Weak stretching $>3000 \text{ cm}^{-1}$.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl_3 (Chloroform-d) Reference: TMS (0.00 ppm)

^1H NMR (Proton) Analysis

The spectrum displays two distinct aromatic systems: the para-substituted benzonitrile ring (AA'BB' system) and the meta-substituted anisole ring.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.72	Doublet (d, J=8.5 Hz)	2H	Ar-H (Ring A)	Ortho to -CN (Deshielded by electron-withdrawing group).
7.64	Doublet (d, J=8.5 Hz)	2H	Ar-H (Ring A)	Ortho to Biaryl bond.
7.40	Triplet (t, J=8.0 Hz)	1H	Ar-H (Ring B, C5')	Meta-position on methoxy ring.
7.18	Doublet (d, J=7.8 Hz)	1H	Ar-H (Ring B, C6')	Ortho to biaryl bond.
7.12	Singlet (br s)	1H	Ar-H (Ring B, C2')	Isolated proton between OMe and Biaryl bond.
6.96	Doublet of Doublets (dd)	1H	Ar-H (Ring B, C4')	Ortho to OMe (Shielded by electron donation).
3.87	Singlet (s)	3H	-OCH ₃	Characteristic methoxy peak.

Interpretation Guide:

- The "Push-Pull" Effect: The protons ortho to the nitrile (7.72 ppm) are significantly downfield due to the anisotropy and electron-withdrawing nature of the cyano group. Conversely, the protons ortho to the methoxy group (6.96 ppm) are upfield due to resonance electron donation.
- Coupling Constants: The J-value of ~8.5 Hz on Ring A is diagnostic for para-substitution.

¹³C NMR (Carbon) Analysis

Frequency: 100 MHz or higher.

Shift (δ ppm)	Type	Assignment
160.1	Quaternary (C)	C-O (Ring B, C3') - Attached to Methoxy.
145.2	Quaternary (C)	C-Ar (Ring A, C1) - Biaryl bridge.
141.0	Quaternary (C)	C-Ar (Ring B, C1') - Biaryl bridge.
132.6	CH	C-H (Ring A) - Ortho to CN.
130.1	CH	C-H (Ring B, C5').
127.8	CH	C-H (Ring A) - Ortho to Bridge.
119.6	CH	C-H (Ring B, C6').
118.9	Quaternary (C)	C $\equiv$ N (Nitrile Carbon) - Characteristic weak intensity.
113.8	CH	C-H (Ring B, C2').
113.2	CH	C-H (Ring B, C4').
110.8	Quaternary (C)	C-CN (Ring A, C4) - Attached to Nitrile.
55.4	CH ₃	-OCH ₃ (Methoxy Carbon).

Quality Control & Impurity Profiling

When analyzing experimental data, verify the absence of these common impurities from the Suzuki coupling process:

- Homocoupling (4,4'-Dicyanobiphenyl): Look for a symmetric AA'BB' system in ¹H NMR lacking the methoxy singlet.

- Triphenylphosphine Oxide ($\text{Ph}_3\text{P}=\text{O}$): If $\text{Pd}(\text{PPh}_3)_4$ was used, check for aromatic multiplets at 7.4–7.7 ppm that do not integrate to the product stoichiometry.
- Water: Broad singlet at 1.56 ppm in CDCl_3 .

References

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Sources

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- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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